

Synonyms for 3,3'-Thiodipropionitrile like Bis(2-cyanoethyl) sulfide

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Compound of Interest

Compound Name: 3,3'-Thiodipropionitrile

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An In-depth Technical Guide to **3,3'-Thiodipropionitrile** (Bis(2-cyanoethyl) sulfide) for Researchers and Drug Development Professionals

Introduction

3,3'-Thiodipropionitrile, also widely known by its synonym Bis(2-cyanoethyl) sulfide, is a versatile chemical intermediate with significant applications in organic synthesis and various industrial processes. Its symmetrical structure, featuring a thioether linkage flanked by two nitrile groups, provides a unique platform for a range of chemical transformations. This guide offers a comprehensive overview of its chemical properties, synthesis, and handling, tailored for researchers, scientists, and professionals in drug development who may utilize this compound as a building block or starting material.

Chemical Identity and Synonyms

3,3'-Thiodipropionitrile is identified by the CAS number 111-97-7.^{[1][2][3][4][5]} Due to its widespread use and historical context, it is known by a variety of names. A comprehensive list of its synonyms is provided below for clear identification and literature searching.

Synonym	Reference
Bis(2-cyanoethyl) sulfide	[2] [5] [6]
Propanenitrile, 3,3'-thiobis-	[2] [6]
Propionitrile, 3,3'-thiodi-	[2]
3,3'-Thiobis[propanenitrile]	[2]
Di(2-cyanoethyl) sulfide	[2] [5]
β,β' -Dicyanodiethyl sulfide	[2]
Thiodipropionitrile	[2] [5] [6]
2-Cyanoethyl sulfide	[2] [5] [6]
β,β' -Thiodipropionitrile	[2] [4] [5]
4-Thia-1,7-heptanedinitrile	[2]
3-[(2-Cyanoethyl)sulfanyl]propanenitrile	[2]
3,3'-Thiodipropionitrile	[2]

Physicochemical Properties

The physical and chemical properties of **3,3'-Thiodipropionitrile** are crucial for its handling, application, and reaction design. The following table summarizes its key quantitative data.

Property	Value	Reference
Molecular Formula	C6H8N2S	[2][4][5]
Molecular Weight	140.21 g/mol	[1][2][3]
Appearance	Clear colorless to slightly yellow liquid	[2][4][5]
Melting Point	24-25 °C	[2][3][4][5]
Boiling Point	179-180 °C @ 3 Torr; 191-194 °C @ 7 mmHg	[2][3][4][5]
Density	1.11 g/mL at 25 °C; 1.24 g/cm ³	[2][3][4]
Flash Point	195 °C (closed cup)	[2][3][4]
Refractive Index	n _{20/D} 1.499	[2][4]
CAS Number	111-97-7	[1][2][3][4][5]
EC Number	203-926-5	[2][3]
InChI Key	NDVLTZFQVDXFAN-UHFFFAOYSA-N	[1][3]

Synthesis and Experimental Protocols

The primary industrial synthesis of **3,3'-Thiodipropionitrile** involves the base-catalyzed addition of hydrogen sulfide to acrylonitrile.[1] This compound can then be hydrolyzed to form 3,3'-Thiodipropionic acid, another valuable chemical intermediate.[1][7]

Experimental Protocol 1: Synthesis of 3,3'-Thiodipropionitrile

This protocol is based on the reaction of acrylonitrile with sodium hydrosulfide.[8]

Materials:

- Acrylonitrile

- Sodium hydrosulfide (NaSH)
- Water
- Reaction vessel equipped with a stirrer, thermometer, and addition funnel

Procedure:

- Combine sodium hydrosulfide and water in the reaction vessel.
- Heat the mixture to approximately 35°C.
- Rapidly add two molar equivalents of acrylonitrile below the surface of the liquid while vigorously stirring.
- Maintain the reaction temperature at approximately 40°C throughout the addition. The reaction is exothermic and may require cooling to maintain this temperature.
- After the addition is complete, continue to stir the mixture at 40°C for a predetermined period to ensure the reaction goes to completion.
- The resulting product, **3,3'-Thiodipropionitrile**, is formed in near quantitative yield (approximately 96-98%).^[8]

Experimental Protocol 2: Acid-Catalyzed Hydrolysis to 3,3'-Thiodipropionic Acid

This protocol describes the hydrolysis of the nitrile groups to carboxylic acids.^{[1][7]}

Materials:

- **3,3'-Thiodipropionitrile**
- Aqueous solution of a mineral acid (e.g., Hydrochloric acid or Sulfuric acid) at a concentration of 3 to 10 mol/L.^[7]
- Reaction vessel with heating, stirring, and a controlled addition mechanism.

Procedure:

- Heat the aqueous mineral acid solution in the reaction vessel to a temperature between 70 and 120°C.[\[7\]](#)
- Gradually add **3,3'-Thiodipropionitrile** to the heated acid solution. The rate of addition should be controlled to maintain the concentration of **3,3'-Thiodipropionitrile** in the reaction system at 5% by weight or less to manage the exothermic nature of the hydrolysis.[\[7\]](#)
- The molar ratio of the mineral acid to **3,3'-Thiodipropionitrile** should be between 2.2 and 5.[\[7\]](#)
- After the addition is complete, continue the reaction at the same temperature for 0.5 to 5 hours to ensure complete hydrolysis.[\[7\]](#)
- To isolate the product, cool the reaction mixture, which may be diluted with water if necessary, to induce crystallization of 3,3'-Thiodipropionic acid.[\[7\]](#)
- The solid product can then be collected by filtration, washed with water, and dried.[\[7\]](#) This method can yield 96% or more of the desired product.[\[7\]](#)

Chemical Reactivity and Applications

The chemical versatility of **3,3'-Thiodipropionitrile** arises from its two main functional groups: the thioether linkage and the terminal nitrile groups.[\[1\]](#)

- **Thioether Group:** The sulfur atom can be oxidized to form the corresponding sulfoxides and sulfones, which are of interest in medicinal chemistry.[\[1\]](#) Sulfonyl and sulfonamide motifs are present in a wide range of FDA-approved drugs.[\[9\]](#)
- **Nitrile Groups:** The nitrile groups can be hydrolyzed to carboxylic acids, as detailed in the protocol above, or reduced to amines. These transformations open up pathways to a variety of derivatives.[\[1\]](#)

Its primary applications include:

- **Chemical Intermediate:** It is a crucial precursor for the synthesis of 3,3'-Thiodipropionic acid and its esters, which are used as antioxidants in polymers.[\[1\]](#)[\[10\]](#)

- **Selective Solvent:** It has been utilized as a selective solvent in the petrochemical industry for extracting aromatic compounds.[\[1\]](#)[\[2\]](#)[\[4\]](#)
- **Research Applications:** In a research context, it serves as a model compound for studying the electronic effects of a sulfur atom on adjacent cyano groups.[\[1\]](#) There is also emerging research into its use in advanced battery technologies as a solvent in electrode coating formulations and in wastewater treatment.[\[1\]](#)

While not a drug itself, its derivatives, particularly those containing sulfide or sulfone functionalities, are relevant to drug discovery. The sulfide moiety is a key component in various pharmacologically active molecules, and hydrogen sulfide (H₂S) itself is an important endogenous gasotransmitter with therapeutic potential.[\[11\]](#)[\[12\]](#)[\[13\]](#) The ability to generate H₂S-releasing compounds is a current area of interest in drug development.[\[11\]](#)[\[12\]](#)

Safety and Handling

3,3'-Thiodipropionitrile is classified as a hazardous substance and requires careful handling.

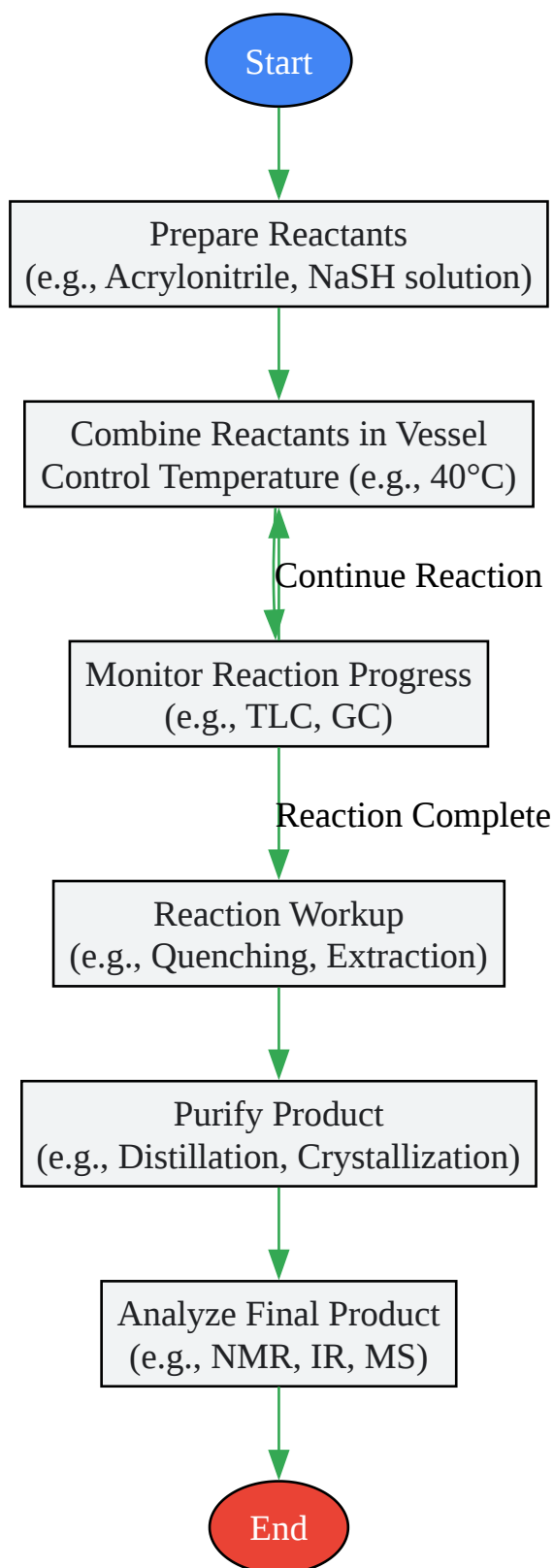
Hazard Category	Description	Reference
GHS Hazard Statements	H315: Causes skin irritation.H319: Causes serious eye irritation.H335: May cause respiratory irritation.	[2] [3] [6]
Precautionary Statements	P261: Avoid breathing dust/fume/gas/mist/vapors/spray.P280: Wear protective gloves/protective clothing/eye protection/face protection.P302+P352: IF ON SKIN: Wash with plenty of soap and water.P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[2] [3] [14]
Personal Protective Equipment	Safety glasses or goggles, protective gloves, and a respirator if inhalation risk is high.	[3] [14] [15]
Storage	Store in a cool, dry, well-ventilated place in a tightly closed container.	[14] [15]
Incompatibilities	Strong oxidizing agents.	[14] [16]

Always consult the material safety data sheet (MSDS) before handling this chemical.[\[3\]](#)[\[14\]](#)[\[15\]](#)

Visualizations

The following diagrams illustrate the key chemical transformations and a generalized experimental workflow.

Caption: Synthesis of **3,3'-Thiodipropionitrile** and its hydrolysis.



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Caption: Generalized workflow for chemical synthesis experiments.

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References

- 1. 3,3'-Thiodipropionitrile | 111-97-7 | Benchchem [benchchem.com]
- 2. echemi.com [echemi.com]
- 3. 硫代丙二腈 ≥97.0% (GC) | Sigma-Aldrich [sigmaaldrich.com]
- 4. 3,3'-THIODIPROPIONITRILE One Chongqing Chemdad Co. , Ltd [chemdad.com]
- 5. Page loading... [wap.guidechem.com]
- 6. beta,beta'-Thiodipropionitrile | C₆H₈N₂S | CID 8151 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. JPH05213860A - Method for producing 3,3'-thiodipropionic acid - Google Patents [patents.google.com]
- 8. Process for the preparation of 3-mercapto-propion-nitrile and 3-mercapto-propionic acid - Patent 0677512 [data.epo.org]
- 9. Pharmaceutical and medicinal significance of sulfur (SVI)-Containing motifs for drug discovery: A critical review - PMC [pmc.ncbi.nlm.nih.gov]
- 10. 3,3-thiodipropionic acid, 111-17-1 [thegoodscentscompany.com]
- 11. Using hydrogen sulfide to design and develop drugs - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. researchgate.net [researchgate.net]
- 13. Hydrogen sulphide: novel opportunity for drug discovery - PubMed [pubmed.ncbi.nlm.nih.gov]
- 14. fishersci.com [fishersci.com]
- 15. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 16. datasheets.scbt.com [datasheets.scbt.com]

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